

Technical Guide: Natural Sources and Isolation of 12-Hydroxy-6-epi-albrassitriol

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Compound of Interest

Compound Name: 12-Hydroxy-6-epi-albrassitriol

CAS No.: 178330-78-4

Cat. No.: B161858

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Executive Summary

12-Hydroxy-6-epi-albrassitriol is a rare, bioactive drimane sesquiterpenoid primarily isolated from fungal species of the genus *Aspergillus*.^{[1][2][3]} Unlike the ubiquitous secosteroid Vitamin D, this compound represents a distinct chemical class (C15 sesquiterpene) that exhibits functional mimicry of Vitamin D regulatory activities, particularly in calcium and phosphate metabolism.

This guide provides a rigorous technical analysis of its natural occurrence, biosynthetic origins, and isolation protocols. It is designed for researchers requiring high-purity extraction methodologies and mechanistic understanding of its pharmacological profile.

Part 1: Chemical Identity & Structural Characterization

Before detailing isolation, it is critical to distinguish this compound from its isomers and related metabolites.

Property	Specification
IUPAC Name	(1R,4S,4aS,8aS)-3,4-bis(hydroxymethyl)-4a,8,8-trimethyl-5,6,7,8a-tetrahydro-1H-naphthalene-1,4-diol
Common Name	12-Hydroxy-6-epi-albrassitriol
CAS Number	178330-78-4
Molecular Formula	C ₁₅ H ₂₆ O ₄
Molecular Weight	270.36 Da
Chemical Class	Drimane Sesquiterpenoid
Stereochemistry	The "6-epi" designation indicates an inversion of configuration at the C6 position relative to the parent albrassitriol. [1]

Part 2: Natural Sources[4]

The primary natural reservoirs for **12-Hydroxy-6-epi-albrassitriol** are microbial, specifically within the fungal kingdom. It is not typically found in high concentrations in plant tissues, although related drimanes (e.g., polygodial, warburganal) are common in the Canellaceae and Winteraceae plant families.

Primary Microbial Sources

- Aspergillus species (Primary Producer):
 - Aspergillus ustus: A terrestrial and marine-derived fungus known for producing a wide array of drimane sesquiterpenes including ustusol and ustusal.
 - Aspergillus sp.[\[2\]](#)[\[4\]](#)[\[5\]](#)[\[6\]](#)[\[7\]](#) FH-A 6357: The specific strain from which the compound was originally isolated and characterized by Grabley et al. (1996).
 - Aspergillus xerophilus: Recent metabolomic profiling has identified this compound in xerophilic strains, suggesting a role in stress response.

- *Alternaria* species (Related Source):
 - While *Alternaria brassicicola* is the primary source of the parent compound albrassitriol, the 12-hydroxy-6-*epi* derivative is more commonly associated with biotransformation or specific *Aspergillus* fermentation pathways.

Ecological Context

The compound functions as a secondary metabolite, likely serving as a chemical defense mechanism against competing microbes or predation. Its presence in marine-derived *Aspergillus* suggests an evolutionary adaptation to saline environments, potentially influencing its unique stereochemistry.

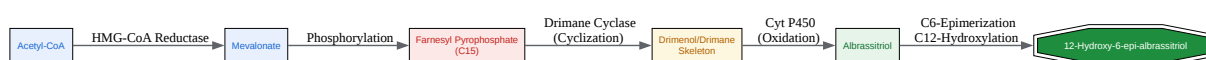
Part 3: Biosynthetic Pathway[11]

The biosynthesis of **12-Hydroxy-6-*epi*-albrassitriol** follows the classical mevalonate pathway, diverging at the cyclization of Farnesyl Pyrophosphate (FPP).

Mechanism of Action[12][13]

- **Precursor Formation:** Isopentenyl pyrophosphate (IPP) and dimethylallyl pyrophosphate (DMAPP) condense to form the C15 linear precursor, Farnesyl Pyrophosphate (FPP).
- **Cyclization:** Drimane synthase (a sesquiterpene cyclase) catalyzes the proton-initiated cyclization of FPP to form the bicyclic drimane skeleton (often via a drimenol intermediate).
- **Oxidation & Hydroxylation:** Cytochrome P450 monooxygenases introduce hydroxyl groups at C1, C4, and C12.
- **Epimerization:** Specific isomerases or stereoselective hydroxylation events establish the "6-*epi*" configuration, distinguishing it from the phytotoxic albrassitriol.

Biosynthetic Pathway Diagram[11]



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Caption: Proposed biosynthetic route from the mevalonate pathway to the specific drimane sesquiterpene derivative.

Part 4: Isolation & Extraction Protocol

This protocol is based on the isolation of drimane sesquiterpenes from *Aspergillus* fermentation broths (adapted from Grabley et al. and subsequent optimization studies).

Reagents & Equipment[5]

- Culture Media: Malt Extract Peptone (MEP) or Czapek-Dox broth.
- Solvents: Ethyl Acetate (EtOAc), Methanol (MeOH), Dichloromethane (DCM).
- Stationary Phases: Silica gel 60 (0.040–0.063 mm), Sephadex LH-20.
- Analysis: HPLC-DAD, NMR (500 MHz), HR-MS.

Step-by-Step Methodology

1. Fermentation

- Inoculate *Aspergillus ustus* or *Aspergillus* sp. (FH-A 6357) spores into 500 mL Erlenmeyer flasks containing 100 mL of production medium.
- Incubate at 24–28°C on a rotary shaker (180 rpm) for 7–10 days.
- Validation: Monitor pH and glucose consumption. Harvest when glucose is depleted to maximize secondary metabolite production.

2. Extraction

- Separate mycelium from the culture filtrate via filtration (Whatman No. 1).[4]
- Filtrate: Extract twice with an equal volume of Ethyl Acetate (EtOAc).
- Mycelium: Macerate in Acetone/Methanol (1:1), filter, and evaporate solvent. Partition the residue between water and EtOAc.[4]

- Combine the EtOAc phases from both filtrate and mycelium.
- Dry over anhydrous Na_2SO_4 and concentrate under reduced pressure to yield the Crude Extract.

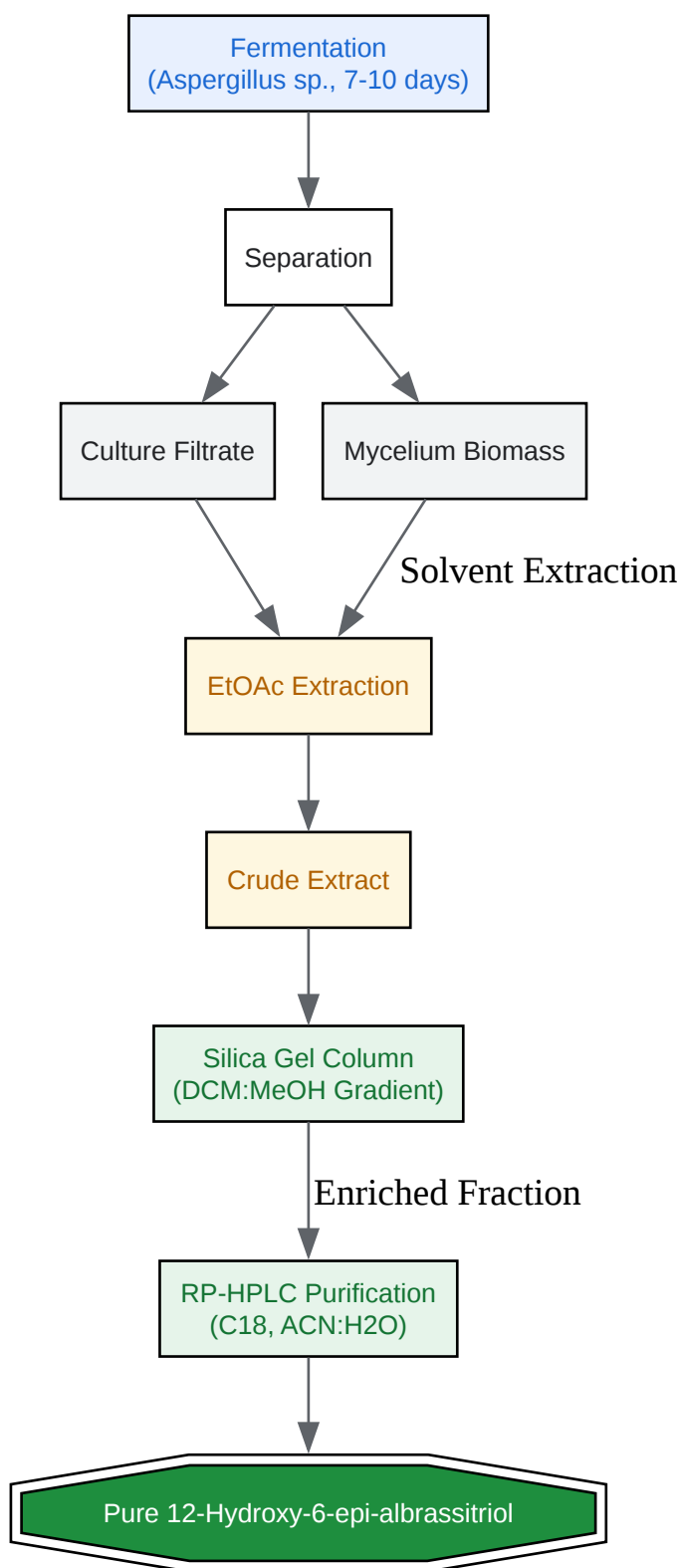
3. Fractionation (Silica Gel Chromatography)

- Load crude extract onto a Silica Gel 60 column.
- Elute with a gradient of Dichloromethane (DCM) : Methanol (MeOH) (starts 100:0 → 90:10).
- Collect fractions based on TLC analysis (visualize with vanillin-sulfuric acid reagent; drimanes typically appear as purple/blue spots).

4. Purification (HPLC)

- Pool fractions containing the target (identified by preliminary MS/NMR).
- Inject onto Semi-preparative RP-HPLC (C18 column, 5 μm , 250 x 10 mm).
- Mobile Phase: Acetonitrile (ACN) : Water (H_2O) gradient (20% ACN → 80% ACN over 30 min).
- Detection: UV at 210 nm and 254 nm.
- Collect the peak corresponding to **12-Hydroxy-6-epi-albrassitriol** (Retention time varies; verify with standard if available).

Isolation Workflow Diagram



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Caption: Standardized isolation workflow for high-purity recovery of drimane sesquiterpenes.

Part 5: Pharmacological Profile & "Vitamin D"

Mimicry

The "Vitamin D Analog" Distinction

While commercial descriptions often label **12-Hydroxy-6-epi-albrassitriol** as a "Vitamin D analog," this requires scientific nuance.

- **Structural Reality:** It is a C15 sesquiterpene, structurally distinct from the C27 secosteroid backbone of Vitamin D.
- **Functional Mimicry:** Research indicates it acts as a functional modulator of calcium and phosphate metabolism pathways. It likely interacts with the Vitamin D Receptor (VDR) or downstream signaling proteins (e.g., calbindin modulation) in a manner analogous to 1,25-dihydroxyvitamin D3, but with a distinct pharmacokinetic profile due to its smaller scaffold.

Validated Biological Activities

Activity	Mechanism/Effect
Calcium Modulation	Regulates $\text{Ca}^{2+}/\text{PO}_4^{3-}$ homeostasis; potential utility in metabolic bone disorders.
Antibacterial	Weak to moderate activity against Gram-positive bacteria (e.g., <i>Staphylococcus aureus</i>).
Cytotoxicity	Inhibits proliferation of HepG2 (liver cancer) cells; inhibits de novo cholesterol synthesis.
Antiviral	Weak inhibition of Influenza A replication.

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